

3-(4-chlorobutyl)-1H-indole-5-carbonitrile

material safety data sheet

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Compound of Interest

Compound Name: 3-(4-chlorobutyl)-1H-indole-5-carbonitrile

Cat. No.: B143918

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An In-Depth Technical Guide to the Material Safety and Handling of **3-(4-chlorobutyl)-1H-indole-5-carbonitrile**

Introduction

3-(4-chlorobutyl)-1H-indole-5-carbonitrile (CAS No. 143612-79-7) is a specialized heterocyclic compound that has garnered significant attention in medicinal chemistry and pharmaceutical development.^[1] Its primary significance lies in its role as a pivotal intermediate in the synthesis of Vilazodone, an FDA-approved medication for the treatment of major depressive disorder.^[2] The unique molecular architecture, featuring an indole nucleus, a cyano group, and a reactive chlorobutyl side chain, makes it a versatile building block for creating complex therapeutic agents.^[1]

This guide is designed for researchers, scientists, and drug development professionals who handle this compound. It moves beyond a standard Safety Data Sheet (SDS) to provide a deeper, more contextual understanding of the material's hazards, the rationale behind safety protocols, and best practices for its use in a research and development setting. The objective is to empower scientific professionals with the knowledge to mitigate risks effectively, ensuring both personal safety and the integrity of their experimental work.

Section 1: Chemical Identity and Physicochemical Properties

A precise understanding of a compound's identity and physical properties is the foundation of safe laboratory practice. These parameters dictate its behavior under various conditions and inform decisions regarding storage, handling, and emergency response.

Synonyms: 3-(4-Chlorobutyl)indole-5-carbonitrile, 3-(4-chlorobutyl)-5-cyanoindole[3][4]

Appearance: White to pale beige or yellow solid, often in powder or crystalline form.[1][5]

Property	Value	Source(s)
CAS Number	143612-79-7	[3]
Molecular Formula	C ₁₃ H ₁₃ CIN ₂	[3][6]
Molecular Weight	232.71 g/mol	[3][4][6]
Melting Point	98 - 102 °C	[1]
Boiling Point	~448.1 - 489.9 °C (Predicted)	[7][8]
Purity	Typically ≥97% (GC)	[1]
Solubility	Soluble in Dimethylformamide (DMF)	
Topological Polar Surface Area	39.6 Å ²	[4][6]

Section 2: Hazard Identification and GHS Classification

Based on aggregated GHS (Globally Harmonized System of Classification and Labelling of Chemicals) data, **3-(4-chlorobutyl)-1H-indole-5-carbonitrile** is classified as a hazardous substance.[4][8] The "Warning" signal word indicates a moderate level of hazard.

GHS Pictogram:

Hazard Statements:

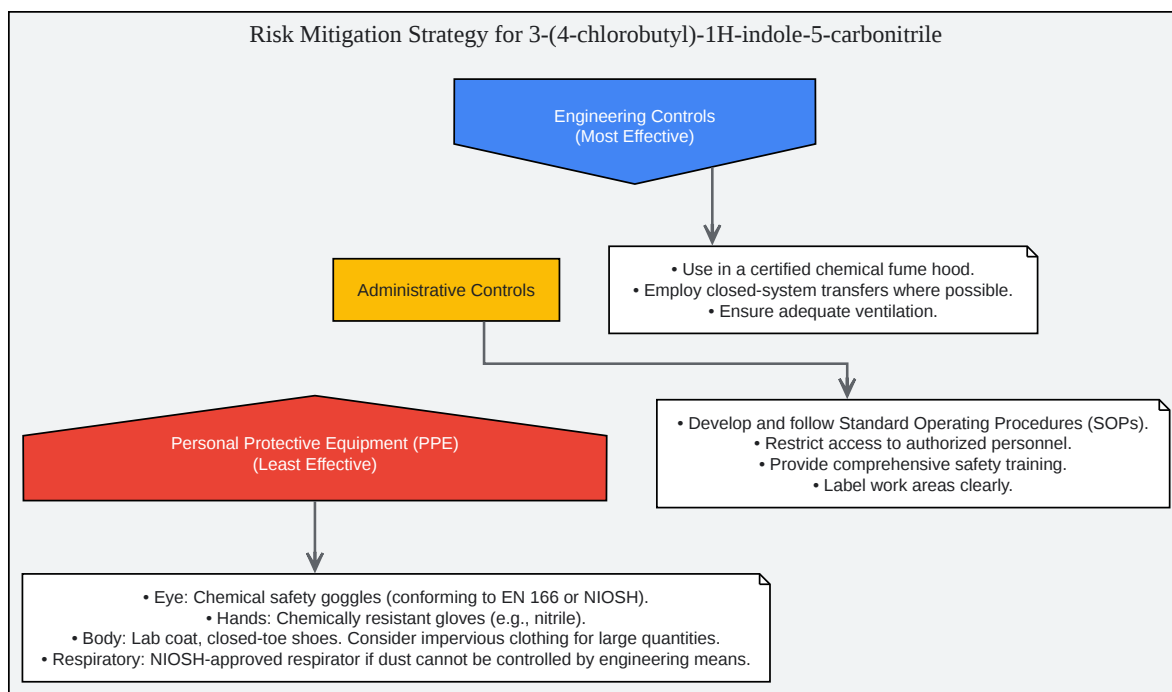
- H302: Harmful if swallowed.[4]
- H312: Harmful in contact with skin.[4]

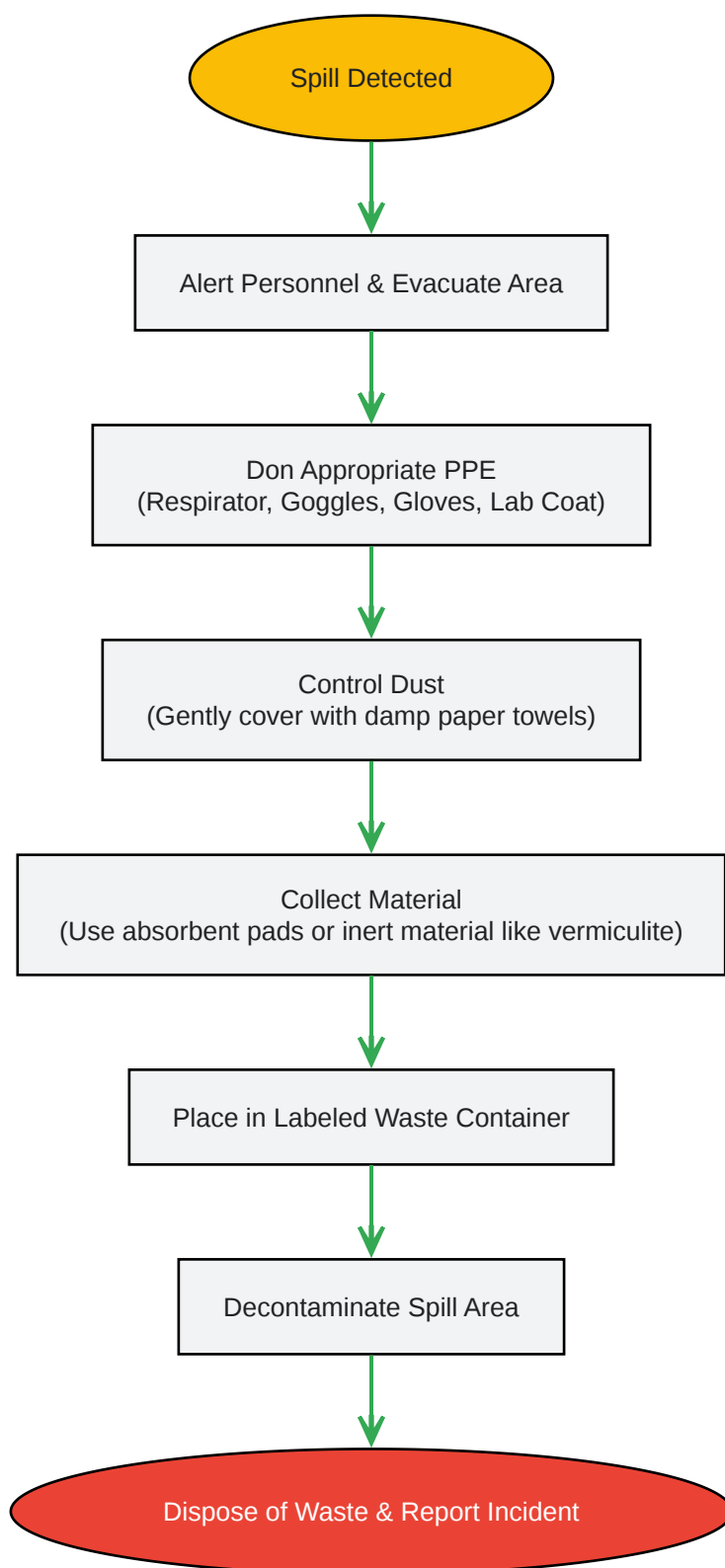
- H332: Harmful if inhaled.[4]
- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]

Expert Analysis of Hazards: The combination of these H-statements points to a compound with multiple routes of entry into the body (oral, dermal, inhalation) that can cause systemic toxic effects. The primary risk is acute toxicity. Unlike highly corrosive materials where the danger is immediate and localized tissue destruction, the primary threat here is systemic harm following absorption. The irritant properties (H315, H319) serve as an early warning sign of exposure and underscore the necessity of robust personal protective equipment.

Section 3: Risk Mitigation and Personal Protective Equipment (PPE)

Managing the risks associated with this compound requires a multi-layered approach, best described by the hierarchy of controls. The most effective measures involve engineering solutions that minimize exposure, supplemented by administrative controls and, as the final line of defense, appropriate PPE.





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Caption: Workflow for responding to a solid chemical spill.

Section 6: Fire and Explosion Hazard Data

While not classified as flammable, this compound will burn if involved in a fire. The primary hazard stems from its decomposition products.

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam. [9][10] A water spray can also be used to cool fire-exposed containers. [11]* Specific Hazards from Combustion: Thermal decomposition can produce toxic and corrosive gases, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen chloride (HCl) gas. [11]* Special Protective Actions for Firefighters: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous vapors and combustion products. [9][11][12]

Section 7: Stability and Reactivity Profile

- Chemical Stability: The product is considered chemically stable under recommended storage conditions (cool, dry, dark). * Conditions to Avoid: Avoid the formation of dust and exposure to excessive heat or moisture.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: As noted, hazardous decomposition products form upon combustion, including NO_x, CO_x, and hydrogen chloride gas. [11]

Conclusion

3-(4-chlorobutyl)-1H-indole-5-carbonitrile is an indispensable intermediate for the synthesis of vital therapeutics. Its utility, however, is paired with moderate acute toxicity and irritant properties that demand rigorous safety protocols. The core principles for its safe handling are rooted in exposure prevention through a combination of engineering controls, diligent administrative oversight, and the consistent, correct use of personal protective equipment. By understanding the causality behind these safety measures, researchers can confidently and safely leverage this compound's synthetic potential to advance the frontiers of drug discovery and development.

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